

1-Butylpyridinium Chloride CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Butylpyridinium Chloride

Cat. No.: B075717

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An In-depth Technical Guide to **1-Butylpyridinium Chloride**

Introduction

1-Butylpyridinium chloride, identified by the CAS number 1124-64-7, is a quaternary ammonium salt that belongs to the class of ionic liquids (ILs).[1][2] Structurally, it consists of a pyridinium cation where the nitrogen atom is substituted with a butyl group, and a chloride anion.[2] As an ionic liquid, it is notable for its low melting point, low volatility, and high thermal stability.[1][3] These properties, combined with its ability to act as a solvent for a wide range of polar and nonpolar compounds, make it a versatile and environmentally benign alternative to traditional volatile organic solvents.[1][3] This guide provides a comprehensive overview of its physicochemical properties, synthesis, applications, and safety, tailored for professionals in research and drug development.

Physicochemical Properties

1-Butylpyridinium chloride is typically an off-white to pale yellow or white crystalline solid.[1] It is hygroscopic and soluble in water.[4][5][6][7] The key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1124-64-7	[5][6][7][8]
Molecular Formula	C ₉ H ₁₄ ClN	[1][5][6][7]
Molecular Weight	171.67 g/mol	[1][5][6][7]
Appearance	Off-white to pale yellow solid/crystal	[1][9]
Melting Point	162 °C	[4][5][6]
Water Solubility	Soluble	[4][5][6][7]
Vapor Pressure	0.000022 hPa (at 20 °C)	[4][5][6]
Purity	≥ 98% (HPLC)	[1][10]
pH	7 (in H ₂ O at 20 °C)	[5][6]
InChI Key	POKOASTYJWUQJG-UHFFFAOYSA-M	[2]

Synthesis of 1-Butylpyridinium Chloride

The synthesis of **1-Butylpyridinium chloride** is typically achieved through a direct quaternization reaction (Menshutkin reaction) between pyridine and an alkyl halide, specifically 1-chlorobutane.[11]

Experimental Protocol: Synthesis via Menshutkin Reaction

Objective: To synthesize **1-Butylpyridinium chloride** from pyridine and 1-chlorobutane.

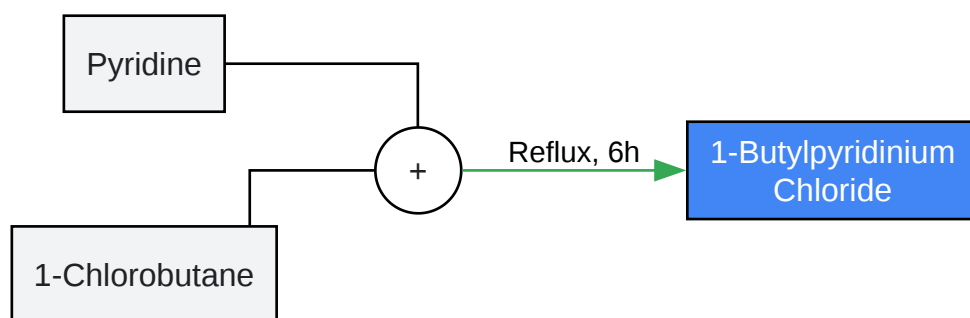
Materials:

- Pyridine (C₅H₅N)
- 1-Chlorobutane (C₄H₉Cl)

- Anhydrous ether (for washing)
- Reaction vessel (e.g., Parr pressure reaction apparatus or round-bottom flask with reflux condenser)
- Heating mantle or oil bath
- Magnetic stirrer
- Vacuum oven

Procedure:

- In a suitable reaction vessel, combine 1-chlorobutane and a 10% stoichiometric excess of pyridine.[\[11\]](#)
- The reaction can be carried out under different conditions. One method involves refluxing the mixture for approximately 6 hours.[\[11\]](#) Another approach is to seal the reactants in a pressure vessel and heat at a controlled temperature (e.g., 110-120 °C) for several hours.[\[11\]](#)
- As the reaction proceeds, a white solid product, **1-Butylpyridinium chloride**, will precipitate out of the solution.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Wash the resulting white, hygroscopic crystals three times with anhydrous ether to remove any unreacted starting materials.[\[11\]](#)
- Filter the product using suction filtration.
- Dry the purified crystals in a vacuum oven at a moderate temperature (e.g., 34°C) to remove residual solvent.[\[11\]](#)
- Due to its hygroscopic nature, the final product should be stored in a dry environment, such as under a nitrogen atmosphere in a drybox.[\[11\]](#)



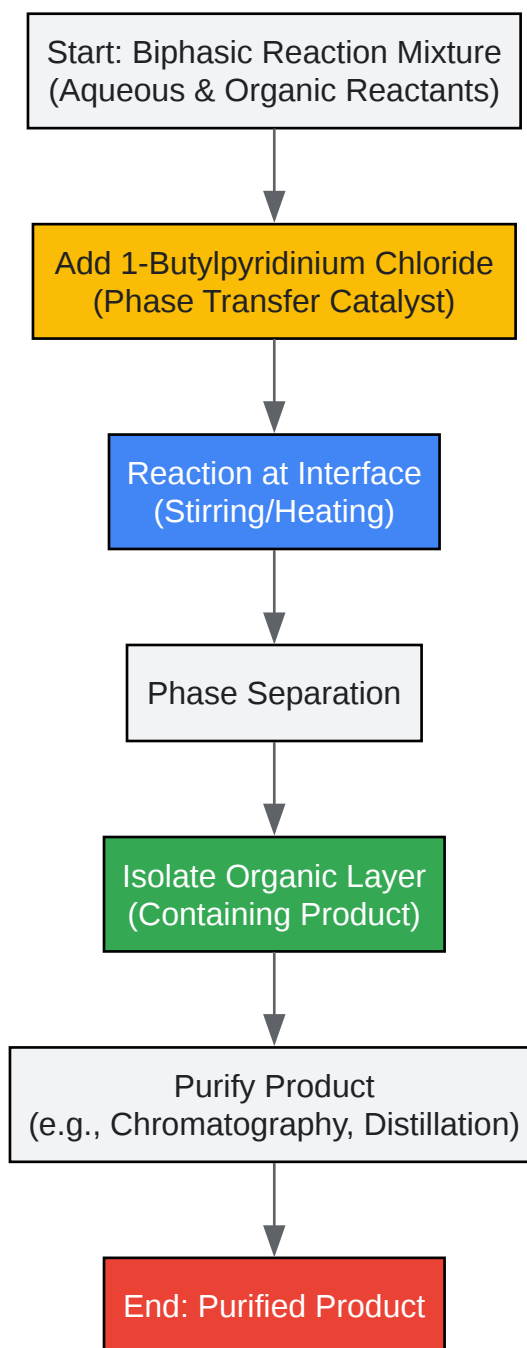
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Synthesis of **1-Butylpyridinium Chloride**.

Applications in Research and Drug Development

1-Butylpyridinium chloride's unique properties make it a valuable compound in various scientific and industrial fields, including pharmaceuticals and drug development.

- **Organic Synthesis:** It serves as a versatile raw material and intermediate in organic synthesis.[4][7] It is frequently used as a phase transfer catalyst, which facilitates reactions between reactants in different phases (e.g., an aqueous phase and an organic phase), streamlining processes in the pharmaceutical industry.[1]
- **Green Chemistry:** Due to its low volatility and thermal stability, it is considered an environmentally friendly alternative to traditional organic solvents, helping to reduce the environmental impact of chemical manufacturing.[1]
- **Electrochemistry:** In electrochemical applications, it can be used as a supporting electrolyte in cells, enhancing conductivity and stability, which is crucial for research in batteries and fuel cells.[1]
- **Drug Delivery and Biomaterials:** The compound is being explored for its potential in developing biocompatible materials, particularly for drug delivery systems, owing to its favorable interactions with biological tissues.[1]
- **Pharmaceutical Intermediates:** With high purity ($\geq 98\%$ HPLC), it is a reliable intermediate for synthesizing a wide range of Active Pharmaceutical Ingredients (APIs), from anti-infectives to treatments for chronic diseases.[10][12]



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Workflow for Phase Transfer Catalysis.

Toxicology and Safety Information

While **1-Butylpyridinium chloride** offers benefits as a "green" solvent, its toxicological profile requires careful consideration.

- **Toxicity Studies:** The National Toxicology Program (NTP) has conducted studies on n-butylpyridinium chloride (NBuPy-Cl) administered in drinking water to rats and mice to assess its relative toxicity compared to other ionic liquids.[3][13] Studies on rats that received the compound via gavage showed it was rapidly absorbed and excreted, primarily in urine and feces.[3]
- **Safety Precautions:** The substance is not yet fully tested, and risks cannot be excluded if handled inappropriately.[14] It may cause respiratory irritation upon inhalation.[14]
- **Handling:** Standard laboratory safety protocols should be followed. It is recommended to wear protective gloves, clothing, and eye protection.[14] Avoid getting the compound in eyes, on skin, or on clothing.[14] In case of eye contact, rinse continuously with water for several minutes.[14]
- **Environmental Hazard:** It is classified as highly water-endangering in Germany (WGK 3).[4] Care should be taken to avoid release into the environment.

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- To cite this document: BenchChem. [1-Butylpyridinium Chloride CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075717#1-butylpyridinium-chloride-cas-number]

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